

# Application Notes and Protocols: EBL-3183 and Carbapenem Synergy Testing

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# Introduction

The rise of carbapenem-resistant Gram-negative bacteria, particularly those producing metallo-β-lactamases (MBLs), poses a significant threat to global health. Carbapenems, often considered last-resort antibiotics, are rendered ineffective by these enzymes.[1][2] **EBL-3183** is a novel, preclinical inhibitor of MBLs designed to restore the activity of carbapenems against resistant bacteria.[3][4] This document provides detailed application notes and experimental protocols for assessing the synergistic potential of **EBL-3183** in combination with carbapenems.

The primary mechanism of synergy involves **EBL-3183** binding to the MBL enzyme, thereby preventing the hydrolysis of the carbapenem antibiotic.[3][5] This protective action allows the carbapenem to reach its target, the penicillin-binding proteins (PBPs), and inhibit bacterial cell wall synthesis, leading to bacterial cell death. The following protocols for checkerboard and time-kill assays are standard in vitro methods to quantify the degree of synergy between two antimicrobial agents.

# Data Presentation: In Vitro Synergy of EBL-3183 and Meropenem



The following table summarizes representative data demonstrating the synergistic activity of **EBL-3183** in combination with the carbapenem, meropenem, against a carbapenem-resistant strain of Klebsiella pneumoniae producing the New Delhi Metallo-β-lactamase (NDM).

Organism	Agent	MIC (μg/mL) Alone	MIC (µg/mL) in Combinatio n	FICI	Interpretati on
K. pneumoniae (NDM- producing)	Meropenem	64	2	0.5	Synergy
EBL-3183	8	2			

FICI (Fractional Inhibitory Concentration Index) Calculation: FICI = (MIC of Meropenem in combination / MIC of Meropenem alone) + (MIC of **EBL-3183** in combination / MIC of **EBL-3183** alone) FICI = (2 / 64) + (2 / 8) = 0.03125 + 0.25 = 0.28125 An FICI of  $\leq 0.5$  is indicative of synergy.

# **Signaling Pathway and Resistance Mechanism**



# Binding Penicillin-Binding Proteins (PBPs) Metallo-β-lactamase (MBL) Cell Wall Synthesis Disruption

## Mechanism of EBL-3183 and Carbapenem Synergy

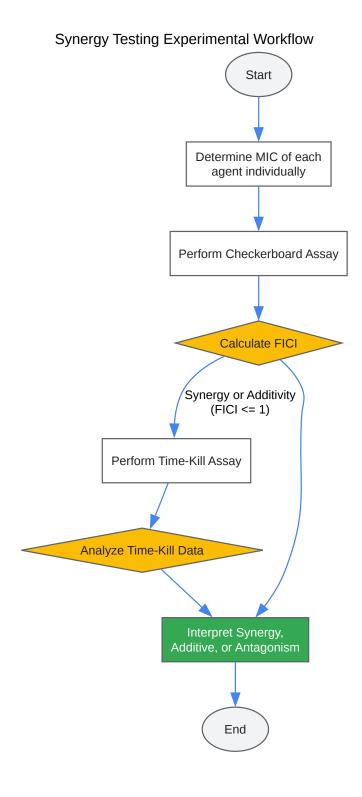
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Caption: Mechanism of EBL-3183 and Carbapenem Synergy.

Cell Lysis

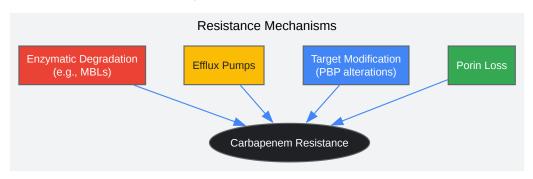
# **Experimental Workflow**







### Carbapenem Resistance Mechanisms



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